

Nopco NXZ separation after storage handling

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Compound Focus: Nopco NXZ

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Troubleshooting Guide: Separation After Storage

Problem: Nopco NXZ has separated after a long period of storage.

Explanation: NOPCO NXZ is a formulated mixture of mineral oil, metallic soap, and non-ionic surfactant [1]. Over time, these different components can separate, which is a known characteristic of the product and does not mean it has expired or gone bad.

Recommended Solution: Mix well before using if NOPCO NXZ has separated after long storage time [1]. Simple mechanical agitation is sufficient to reconstitute the product to its homogeneous, light yellowish brown liquid state.

Application Note: After reconstitution, NOPCO NXZ can be used directly or diluted with water. In the case of dilution, ensure it is done under mixing [1].

Frequently Asked Questions (FAQs)

Q1: What is the typical application dosage for Nopco NXZ? **A:** It is typically used at a level of **0.1-0.3 mass%** on the solid weight of emulsions and latexes [1].

Q2: In which applications is Nopco NXZ most effective? **A:** It is a metallic soap-type anti-foaming agent especially effective for latex and emulsion, including acrylic, vinyl acetate, or vinyl acetate-acrylic emulsions. It is also used in water-based paints and water-based adhesives [1] [2].

Q3: Is Nopco NXZ ionic or non-ionic? **A:** It is **nonionic** [1] [2].

Technical Data Summary

For your experimental records and reports, here is a summary of the key physical properties of **Nopco NXZ**.

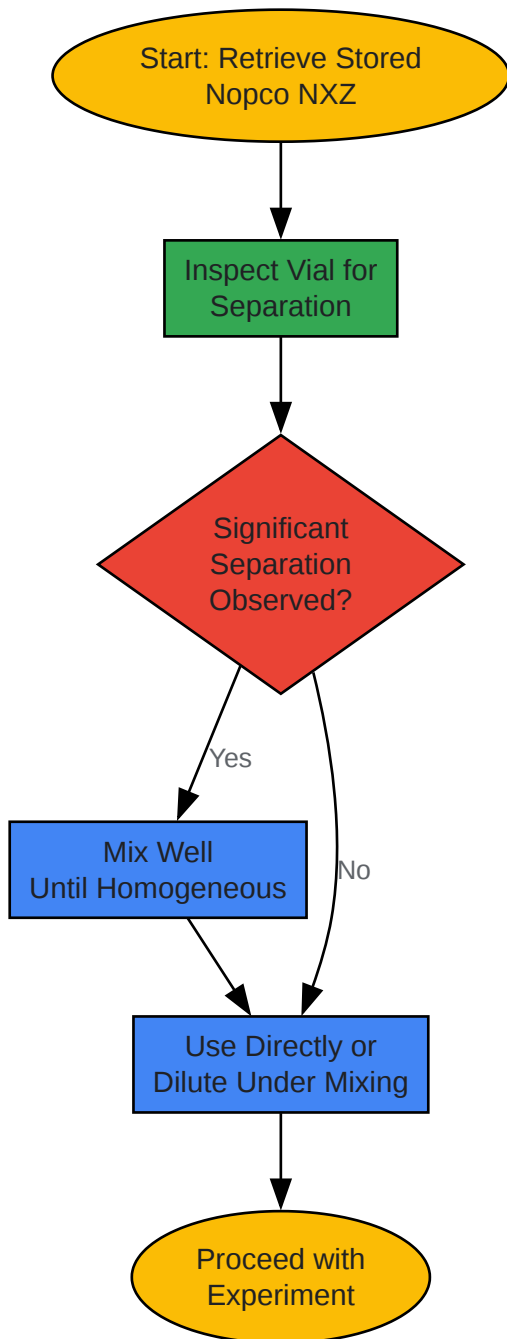
Table 1: Typical Properties of **Nopco NXZ** (Not Specifications)

Property	Value or Description	Conditions / Notes
Appearance	Light yellowish brown liquid [1]	Amber liquid [2]
Composition	Mixture of mineral oil, metallic soap, nonionic surfactant [1]	
Viscosity	170 mPa·s [1]	25°C
	2200 mPa·s [1]	5°C
pH	5.1 [1] [2]	2 mass% aqueous dispersion
Specific Gravity	0.89 [1]	20°C
	0.9 g/cm ³ [2]	
Ionicity	Nonionic [1] [2]	
Flash Point	174 °C [1]	

Property	Value or Description	Conditions / Notes
Dispersibility	Dispersible in water [1]	
Hard Water Resistance	Good [1]	

Experimental Handling Workflow

The following diagram outlines the logical steps for handling **Nopco NXZ** before use in your experiments, particularly after storage.



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Key Recommendations for Researchers

- **Storage Condition:** While not explicitly stated in the available documents, storing the product in a cool, stable environment may help minimize separation.

- **Pre-Use Habit:** Make it a standard laboratory practice to visually inspect and mix every vial of **Nopco NXZ** before use to ensure consistency and reproducibility in your defoaming results.
- **Dilution Preparation:** If dilution is required for your assay, prepare it fresh at the time of use under continuous mixing to maintain effectiveness [1].

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References

1. Series | Defoamers | SAN NOPCO NXZ NOPCO [sannopco.co.jp]
2. : Chemical Product Information Nopco NXZ [infochems.com]

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